analytical HPLC method for 6,7-Dimethoxyquinolin-4-ol purity

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Compound of Interest

Compound Name:	*6,7-Dimethoxyquinolin-4-ol*
CAS No.:	*127285-54-5*
Cat. No.:	*B174837*

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An Application Note and Protocol for the Purity Determination of **6,7-Dimethoxyquinolin-4-ol** by Reversed-Phase HPLC

Authored by: Senior Application Scientist

Abstract

This application note details a robust, validated reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative determination of purity for **6,7-Dimethoxyquinolin-4-ol**. This method is suitable for quality control and purity assessment in research, development, and manufacturing environments. The protocol is designed to be specific, linear, accurate, and precise, ensuring trustworthy and reproducible results in accordance with international regulatory standards.

Introduction and Scientific Rationale

6,7-Dimethoxyquinolin-4-ol is a heterocyclic aromatic compound belonging to the quinoline class.[1][2] As a functionalized quinoline, it serves as a key intermediate in the synthesis of various pharmaceutical compounds, including potential antineoplastic agents.[3] The purity of

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such intermediates is paramount, as impurities can affect the safety, efficacy, and stability of the final active pharmaceutical ingredient (API). Therefore, a reliable and validated analytical method is essential for its quality control.

Methodology Rationale: The Choice of Reversed-Phase HPLC

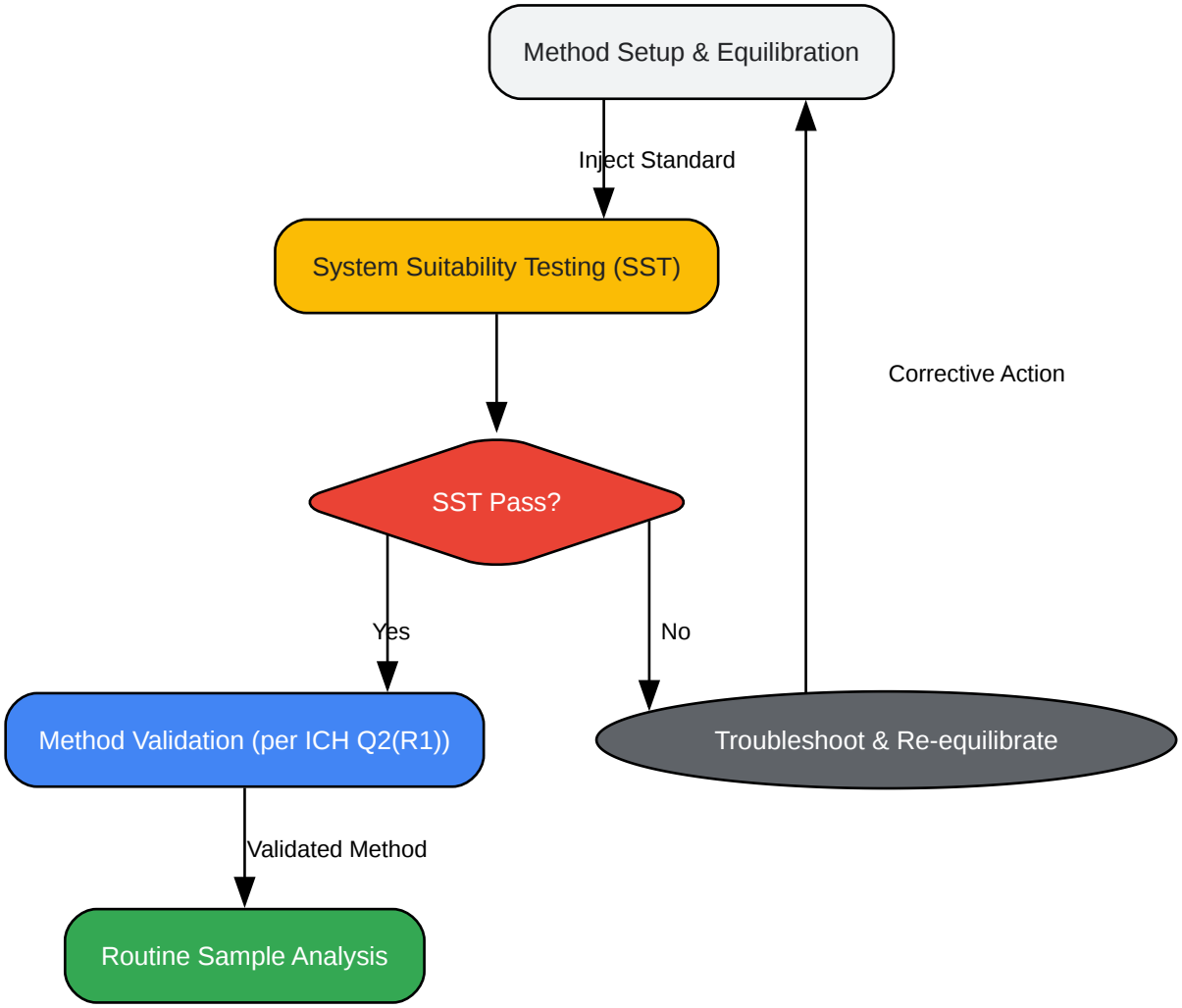
Reversed-phase liquid chromatography (RP-LC) is the chosen methodology due to its exceptional resolving power and suitability for moderately polar, aromatic compounds like **6,7-Dimethoxyquinolin-4-ol**.[4][5] The fundamental principle involves a non-polar stationary phase (typically octadecylsilane, C18) and a polar mobile phase.[4] In this system, hydrophobic (less polar) molecules interact more strongly with the stationary phase and are retained longer, while more polar molecules elute earlier.[4]

The structure of **6,7-Dimethoxyquinolin-4-ol**, with its aromatic rings and methoxy groups, provides sufficient hydrophobicity for strong retention on a C18 column. A gradient elution, where the concentration of an organic solvent (the modifier) is increased over time, is employed. This ensures that the main analyte peak is sharp and well-resolved, while also providing the capacity to separate and detect potential impurities that may possess a wide range of polarities. To improve peak shape, a small amount of acid is added to the mobile phase to suppress the ionization of the basic quinoline nitrogen, thereby minimizing peak tailing.

Experimental Workflow

The overall process for implementing this analytical method follows a logical progression from initial setup and system suitability testing to formal validation and routine analysis.

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Caption: Overall workflow for HPLC method implementation.

Detailed Analytical Protocol

Instrumentation and Reagents

- Instrumentation: A standard HPLC system equipped with a binary pump, degasser, autosampler, column thermostat, and a Diode Array Detector (DAD) or UV-Vis detector.
- Data Acquisition: Chromatography data station (e.g., Empower™, Chromeleon™).
- Analytical Column: C18, 4.6 x 150 mm, 5 µm particle size (or equivalent).
- Reagents:

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- **6,7-Dimethoxyquinolin-4-ol** reference standard (purity ≥98%).
- Acetonitrile (ACN), HPLC grade or higher.
- Methanol (MeOH), HPLC grade or higher.
- Formic Acid (FA), ACS grade or higher.
- Water, HPLC grade (e.g., Milli-Q® or equivalent).

Chromatographic Conditions

The following table summarizes the optimized chromatographic parameters for the analysis.

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Parameter	Condition	Rationale
Mobile Phase A	0.1% (v/v) Formic Acid in Water	Provides a consistent low pH to ensure the analyte is protonated, leading to sharp, symmetrical peaks.
Mobile Phase B	0.1% (v/v) Formic Acid in Acetonitrile	Acetonitrile is a common organic modifier with low viscosity and good UV transparency.
Gradient Program	Time (min)	%B
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a good balance between analysis time and efficiency.
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times and peak shapes.
Detection	UV at 254 nm	The quinoline ring system provides strong UV absorbance. 254 nm is a common wavelength for aromatic compounds, but should be optimized by scanning the analyte's UV spectrum.
Injection Volume	10 µL	A typical injection volume that balances sensitivity with the risk of column overloading.
Run Time	30 minutes	Allows for the elution of the main peak and any late-eluting impurities, followed by column re-equilibration.

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Preparation of Solutions

- Diluent: A mixture of Water:Acetonitrile (50:50, v/v) is recommended.
- Standard Stock Solution (approx. 500 µg/mL): Accurately weigh about 25 mg of **6,7-Dimethoxyquinolin-4-ol** reference standard into a 50 mL volumetric flask. Add approximately 30 mL of diluent and sonicate for 5 minutes to dissolve. Dilute to volume with diluent and mix well.
- Working Standard Solution (approx. 50 µg/mL): Pipette 5.0 mL of the Standard Stock Solution into a 50 mL volumetric flask. Dilute to volume with diluent and mix well.
- Sample Solution (approx. 50 µg/mL): Prepare in the same manner as the Working Standard Solution, using the sample to be tested.

System Suitability and Method Validation

Before any sample analysis, the system's performance must be verified. Following successful system suitability testing (SST), the method must be formally validated according to ICH Q2(R1) guidelines to prove it is fit for its intended purpose.[6][7]

System Suitability Testing (SST)

Protocol: Inject the Working Standard Solution (50 µg/mL) five consecutive times.

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Parameter	Acceptance Criteria	Purpose
Tailing Factor (T)	≤ 2.0	Measures peak symmetry. High tailing can affect integration accuracy.
Theoretical Plates (N)	≥ 2000	Measures column efficiency and separation power.
% RSD of Peak Area	≤ 2.0%	Demonstrates the precision of the injection and detection system.
% RSD of Retention Time	≤ 1.0%	Indicates the stability and precision of the pumping system and mobile phase.

Method Validation Protocol (Abbreviated)

The following outlines the key experiments required for method validation.

- Specificity:
  - Protocol: Analyze a blank (diluent), the standard solution, and a sample solution. Perform forced degradation studies (acid, base, peroxide, heat, light) on the sample to demonstrate that degradation peaks do not interfere with the main analyte peak. Peak purity analysis using a DAD is required.
  - Acceptance: The main peak should be free from co-elution from any degradants, impurities, or blank components.
- Linearity:
  - Protocol: Prepare a series of at least five concentrations of the analyte, ranging from the limit of quantitation (LOQ) to 150% of the working concentration (e.g., 5 µg/mL to 75 µg/mL). Plot the peak area against concentration.
  - Acceptance: The correlation coefficient (r^2) should be ≥ 0.999. The y-intercept should be insignificant.

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- Accuracy (Recovery):
  - Protocol: Spike a known amount of analyte standard into a sample matrix (or placebo) at three concentration levels (e.g., 80%, 100%, 120% of the working concentration), in triplicate.
  - Acceptance: The mean percent recovery should be within 98.0% to 102.0% at each level.
- Precision:
  - Repeatability (Intra-assay): Analyze six replicate preparations of the sample at 100% of the test concentration on the same day, with the same analyst and instrument.
  - Intermediate Precision: Repeat the experiment on a different day, with a different analyst, or on a different instrument.
  - Acceptance: The %RSD for both repeatability and intermediate precision should be ≤ 2.0%.
- Limit of Quantitation (LOQ) and Detection (LOD):
  - Protocol: Determine based on the signal-to-noise ratio (S/N) of serially diluted solutions.
  - Acceptance: LOQ is typically defined as S/N ≥ 10; LOD is S/N ≥ 3. The LOQ must be precise and accurate.
- Robustness:
  - Protocol: Deliberately vary critical method parameters (e.g., flow rate by ±10%, column temperature by ±5°C, mobile phase pH/composition by ±2%).
  - Acceptance: The SST criteria must still be met, and the results should not be significantly affected by the minor changes.

Conclusion

The RP-HPLC method described provides a reliable and robust solution for determining the purity of **6,7-Dimethoxyquinolin-4-ol**. The detailed protocol, coupled with rigorous system

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suitability and validation requirements, ensures that the method generates accurate and reproducible data suitable for regulatory submission and routine quality control in the pharmaceutical industry.

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